

Elucidating the Structure of O-Phospho-DL-threonine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *O-Phospho-DL-threonine*

Cat. No.: *B555207*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the analytical techniques and experimental methodologies employed in the structural elucidation of **O-Phospho-DL-threonine**. This phosphorylated amino acid plays a crucial role in various biological processes, and a thorough understanding of its structure is paramount for research in cell signaling, protein function, and drug discovery.

Spectroscopic Analysis: Unveiling the Molecular Fingerprint

Spectroscopic techniques are fundamental to determining the chemical structure of **O-Phospho-DL-threonine**. Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) provide detailed information about the connectivity of atoms and the overall molecular weight.

Nuclear Magnetic Resonance (NMR) Spectroscopy

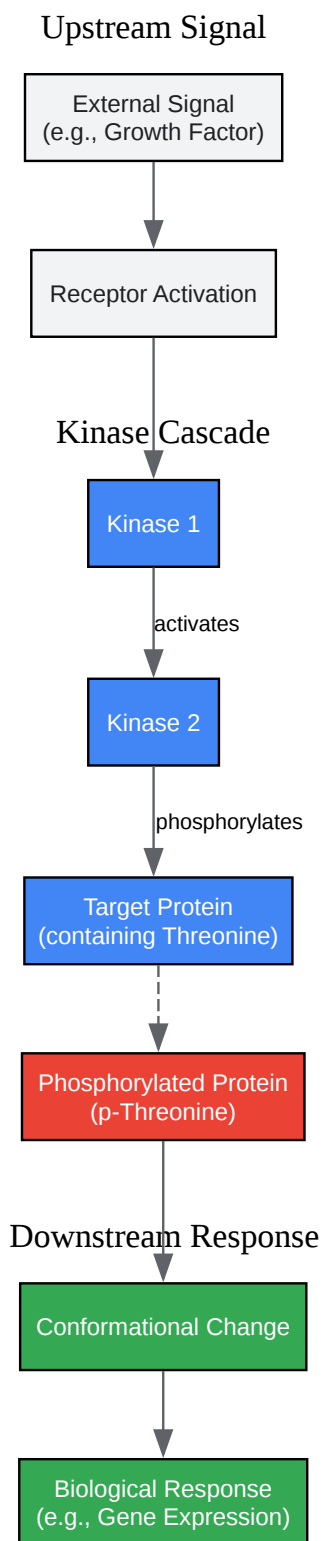
NMR spectroscopy is a powerful, non-destructive technique that provides atomic-level structural information. For **O-Phospho-DL-threonine**, ^1H , ^{13}C , and ^{31}P NMR are particularly informative.

Experimental Protocol: NMR Spectroscopy of **O-Phospho-DL-threonine**

A typical experimental workflow for the NMR analysis of **O-Phospho-DL-threonine** is outlined below.







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- To cite this document: BenchChem. [Elucidating the Structure of O-Phospho-DL-threonine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555207#o-phospho-dl-threonine-structure-elucidation]

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